

Safeguarding Your Research: A Comprehensive Guide to Handling Clonitralid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Clonitralid*

Cat. No.: *B7821627*

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For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Clonitralid** (also known as Niclosamide ethanolamine salt), including detailed operational and disposal plans. By adhering to these procedural, step-by-step instructions, you can minimize risks and ensure the integrity of your research.

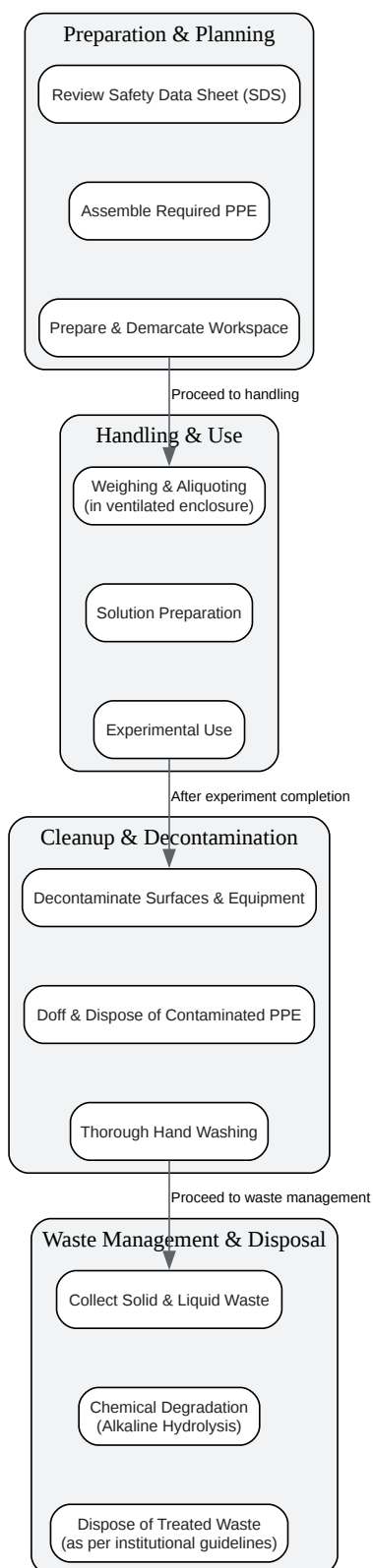
Essential Safety Information at a Glance

Proper handling of **Clonitralid** requires a clear understanding of its potential hazards and the necessary precautions. The following table summarizes key quantitative safety data.

Parameter	Value	Source
Occupational Exposure Benchmark (OEB)	$\geq 10 < 100 \mu\text{g}/\text{m}^3$ (OEB 3)	[1]
GHS Hazard Statements	H319: Causes serious eye irritation. H400: Very toxic to aquatic life. H410: Very toxic to aquatic life with long lasting effects.	
First Aid - Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	
First Aid - Skin	Immediately wash skin with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Get medical attention if symptoms occur.	
First Aid - Ingestion	Wash out mouth with water provided person is conscious. Get medical attention. Do NOT induce vomiting.	
First Aid - Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get immediate medical attention.	

Operational Plan for Safe Handling

A systematic approach to handling **Clonitralid**, from receipt to disposal, is critical for laboratory safety. The following workflow outlines the key stages and necessary precautions.



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References

- 1. dovepress.com [dovepress.com]
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